

Revexepride and its Influence on Esophageal Sphincter Function: A Technical Overview

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Compound of Interest

Compound Name: Revexepride

Cat. No.: B1680569

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Abstract

Revexepride is a selective 5-hydroxytryptamine type 4 (5-HT₄) receptor agonist investigated for its prokinetic properties in the management of gastroesophageal reflux disease (GERD) and gastroparesis. The therapeutic rationale for using a 5-HT₄ agonist in these conditions is based on the potential to enhance esophageal motility, increase lower esophageal sphincter (LES) pressure, and accelerate gastric emptying. However, clinical trial data on **revexepride** have not consistently demonstrated a significant effect on esophageal sphincter function or reflux parameters when compared to placebo. This technical guide provides a comprehensive review of the available evidence on **revexepride**'s effects on the esophageal sphincter, its mechanism of action, and the methodologies used in its clinical evaluation.

Introduction: The Role of 5-HT₄ Receptor Agonists in Esophageal Function

The 5-HT₄ receptor is a G-protein coupled receptor predominantly found on enteric neurons in the gastrointestinal tract.^{[1][2]} Activation of these receptors stimulates the adenylate cyclase/cAMP/protein kinase A pathway, which facilitates the release of acetylcholine from myenteric neurons.^[1] This cholinergic stimulation is expected to enhance gastrointestinal motility, including esophageal peristalsis, and improve the function of the gastro-esophageal barrier.^[3] Prokinetic agents, like 5-HT₄ receptor agonists, are theoretically beneficial in GERD

by augmenting esophago–gastric junction pressure, inhibiting transient lower esophageal sphincter relaxations (TLESRs), and improving esophageal clearance and gastric emptying.[3] While other 5-HT4 receptor agonists have shown stimulating effects on esophageal motility and LES pressure, the clinical evidence for **revexepride** in these specific domains remains limited.

Mechanism of Action of Revexepride

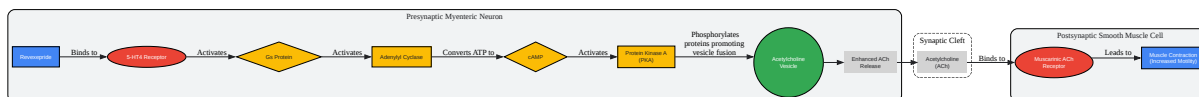
Revexepride acts as a selective agonist at the 5-HT4 receptor. Its prokinetic effects are mediated through the enhancement of acetylcholine release from presynaptic terminals of myenteric neurons. This increased acetylcholine availability stimulates smooth muscle contraction in the esophagus and stomach, which is anticipated to result in:

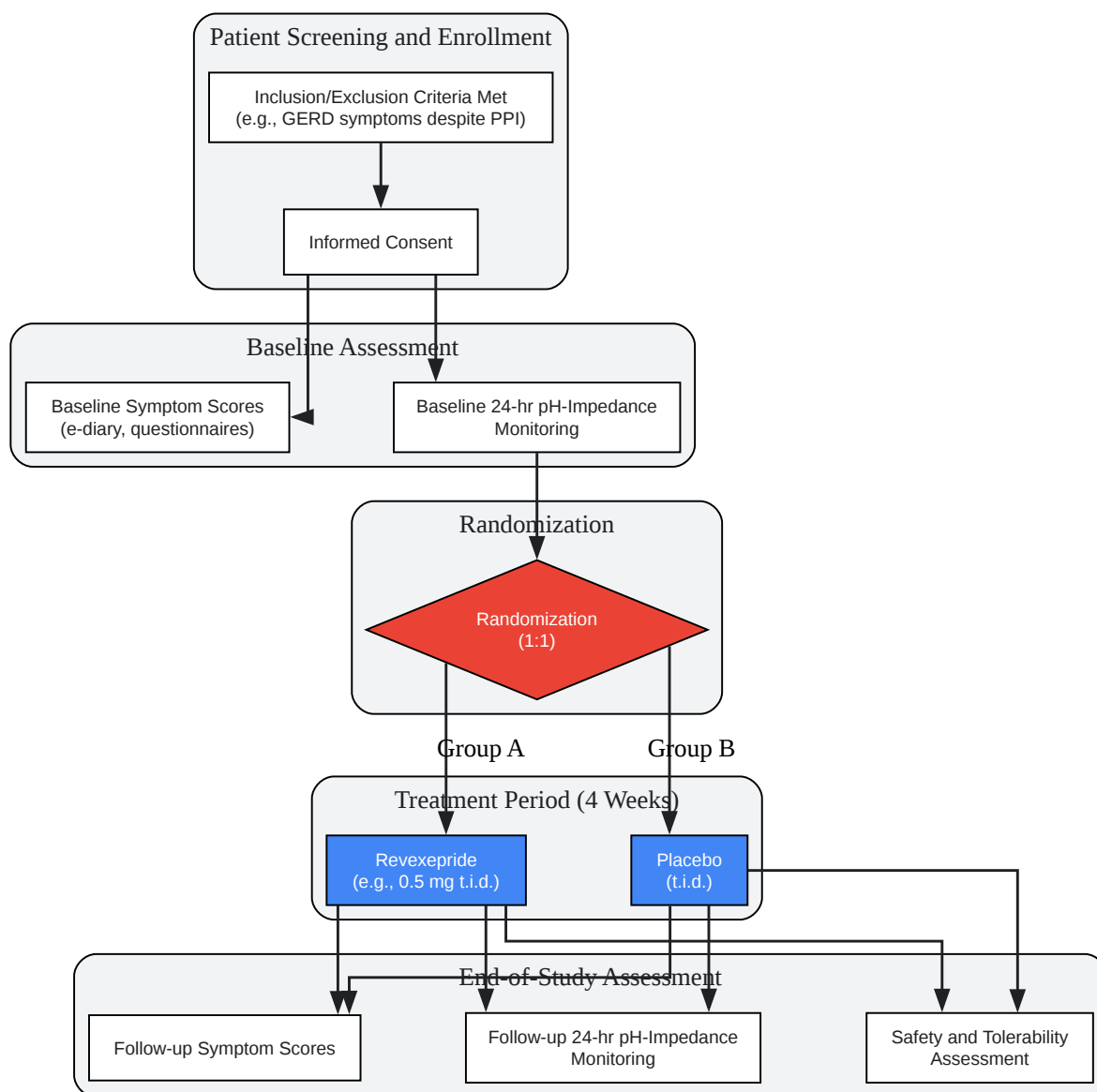
- Increased esophageal peristaltic contractions.
- Augmented lower esophageal sphincter (LES) pressure.
- Accelerated gastric emptying.

These actions are intended to reduce the frequency and duration of reflux events.

Signaling Pathway

The activation of the 5-HT4 receptor by **revexepride** initiates a downstream signaling cascade within the presynaptic neuron, leading to enhanced acetylcholine release.





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References

- 1. Activation of Colonic Mucosal 5-HT4 Receptors Accelerates Propulsive Motility and Inhibits Visceral Hypersensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Expression and function of 5-HT4 receptors in the mouse enteric nervous system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Randomized clinical trial: effect of the 5-HT4 receptor agonist revexepride on reflux parameters in patients with persistent reflux symptoms despite PPI treatment - PMC [pmc.ncbi.nlm.nih.gov]
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